

# Application Notes and Protocols for IACS-52825 in Cell Culture

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## Compound of Interest

Compound Name: IACS-52825

Cat. No.: B15138309

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **IACS-52825**, a potent and selective inhibitor of Dual Leucine Zipper Kinase (DLK), for in vitro cell culture experiments. The information is intended to guide researchers in accurately preparing the compound and understanding its mechanism of action.

## Introduction

**IACS-52825** is a small molecule inhibitor targeting Dual Leucine Zipper Kinase (DLK), also known as MAP3K12. DLK is a key upstream regulator of the c-Jun N-terminal kinase (JNK) signaling pathway, which is implicated in neuronal injury and degeneration.<sup>[1][2][3]</sup> By inhibiting DLK, **IACS-52825** can be a valuable tool for studying the roles of this pathway in various cellular processes, including apoptosis and neurodegeneration.

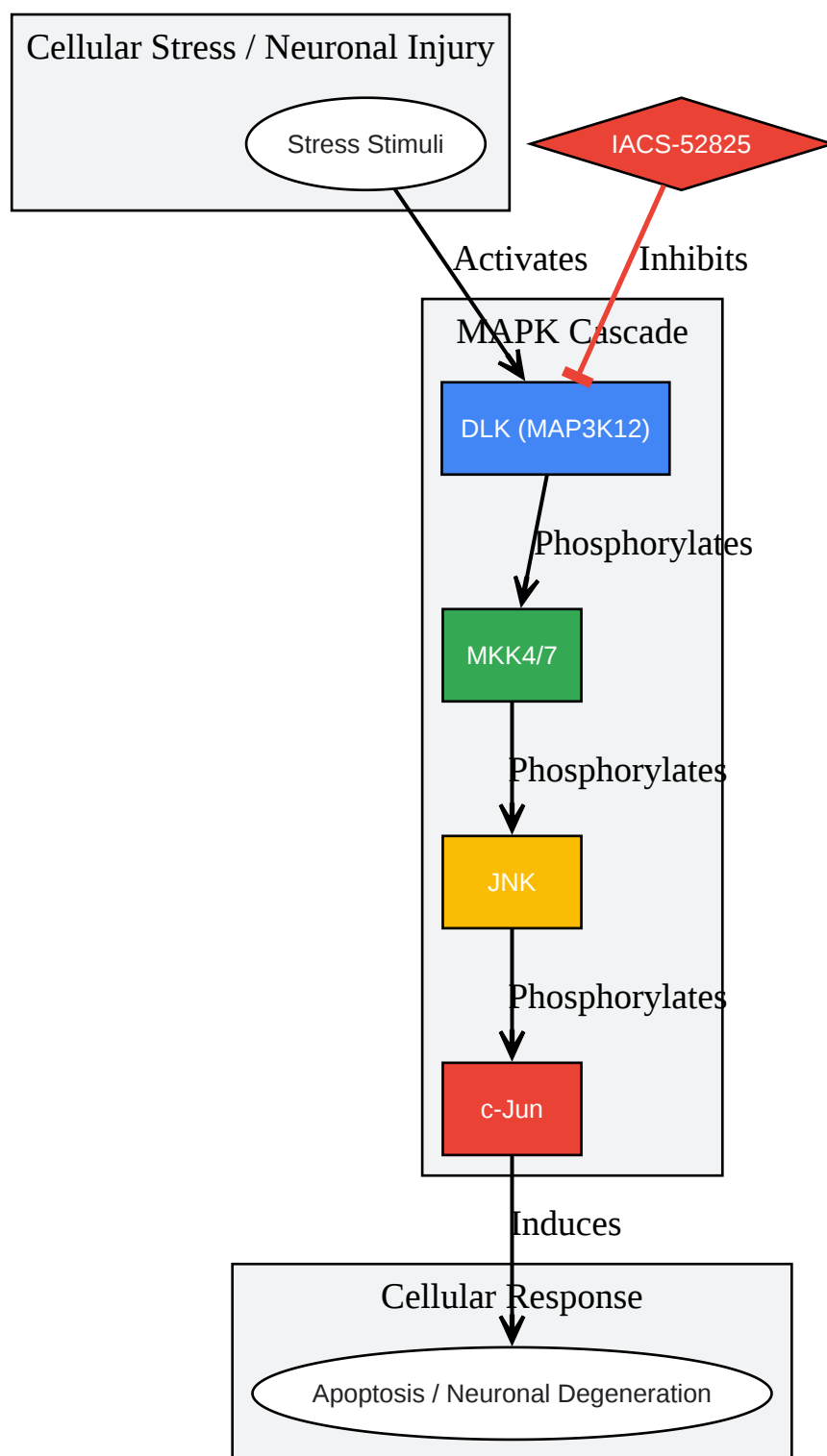
## Chemical Properties and Storage

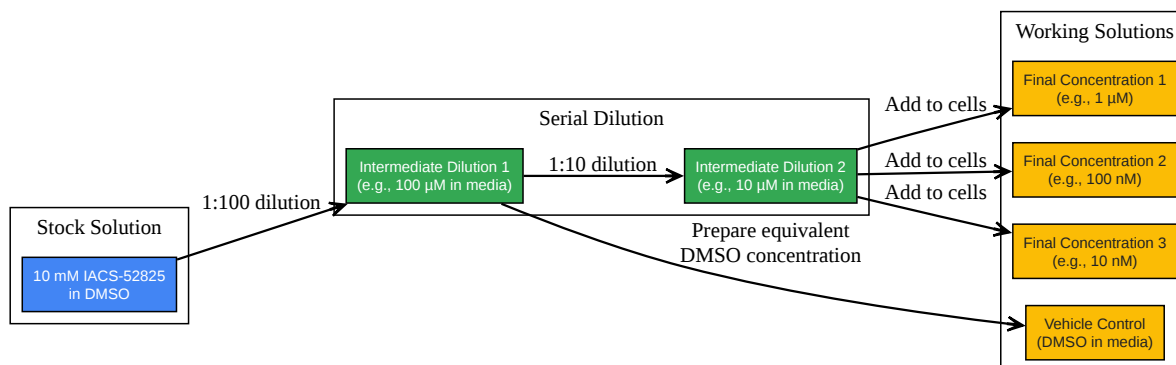
A clear understanding of the chemical properties of **IACS-52825** is essential for its proper handling and use in experiments.

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>13</sub> F <sub>7</sub> N <sub>4</sub> O <sub>2</sub>	[4]
Molecular Weight	426.29 g/mol	[4]
IC <sub>50</sub>	107 nM (for DLK)	[4]
Appearance	Crystalline solid	N/A
Storage (Solid)	Dry, dark at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years).	[4]
Stock Solution Storage	0 - 4°C for short term (days to weeks), or -20°C for long term (months).	[4]

## Signaling Pathway of IACS-52825

**IACS-52825** acts as an inhibitor of DLK, which is situated upstream in the MAPK/JNK signaling cascade. The diagram below illustrates the canonical pathway and the point of inhibition by **IACS-52825**.





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## References

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